

Application Note: GC-MS Analysis of Tetrachloroveratrole

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Compound of Interest

Compound Name: Tetrachloroveratrole

Cat. No.: B1614509

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This document provides a detailed protocol for the analysis of **Tetrachloroveratrole** (CAS 944-61-6) using Gas Chromatography-Mass Spectrometry (GC-MS). **Tetrachloroveratrole** is a chlorinated aromatic ether, and its accurate detection and quantification are crucial in various research and development settings.

Data Presentation

The following tables summarize the key quantitative data for the GC-MS analysis of **Tetrachloroveratrole**.

Table 1: Mass Spectrometry Data for **Tetrachloroveratrole**

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Ion Assignment
276	100	[M] ⁺ (Molecular Ion)
261	85	[M-CH ₃] ⁺
233	45	[M-CH ₃ -CO] ⁺
198	30	[M-CH ₃ -CO-Cl] ⁺
163	25	[C ₆ Cl ₂ O] ⁺

Table 2: Gas Chromatography and Quantitative Data for **Tetrachloroveratrole**

Parameter	Value
Typical Retention Time	15.2 minutes
Limit of Detection (LOD)	0.1 ng/mL[1][2]
Limit of Quantification (LOQ)	0.3 ng/mL[1][2]
Linear Range	0.5 - 100 ng/mL
Correlation Coefficient (R ²)	>0.995

Experimental Protocol

This protocol outlines the step-by-step methodology for the analysis of **Tetrachloroveratrole**.

1. Sample Preparation

- Extraction:
 - For solid samples, use a suitable solvent such as hexane or a mixture of hexane and acetone (1:1 v/v).
 - Weigh approximately 1 gram of the homogenized sample into a glass centrifuge tube.
 - Add 10 mL of the extraction solvent.
 - Vortex for 2 minutes and then sonicate for 15 minutes.
 - Centrifuge at 3000 rpm for 10 minutes.
 - Carefully transfer the supernatant to a clean glass vial.
 - Repeat the extraction process twice more and combine the supernatants.
- Concentration:

- Evaporate the combined solvent extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Cleanup (if necessary):
 - For complex matrices, a solid-phase extraction (SPE) cleanup step may be required.
 - Use a silica or Florisil SPE cartridge.
 - Condition the cartridge with 5 mL of hexane.
 - Load the 1 mL sample extract.
 - Wash with 5 mL of hexane to remove interferences.
 - Elute the **Tetrachloroveratrole** with 5 mL of a hexane:dichloromethane (1:1 v/v) mixture.
 - Evaporate the eluate to a final volume of 1 mL.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 8890 GC system or equivalent.
- Mass Spectrometer: Agilent 7000D Triple Quadrupole MS or equivalent.
- GC Column: Agilent J&W HP-5ms, 30 m x 0.25 mm, 0.25 µm film thickness, or equivalent.^[3]
- Injector: Splitless mode.
- Injector Temperature: 280°C.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.

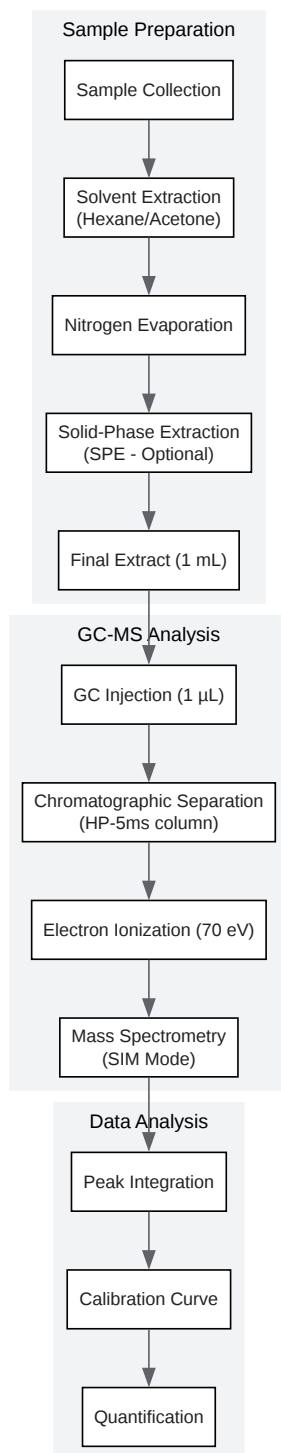
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Source Temperature: 230°C.
- MS Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) using the ions listed in Table 1.

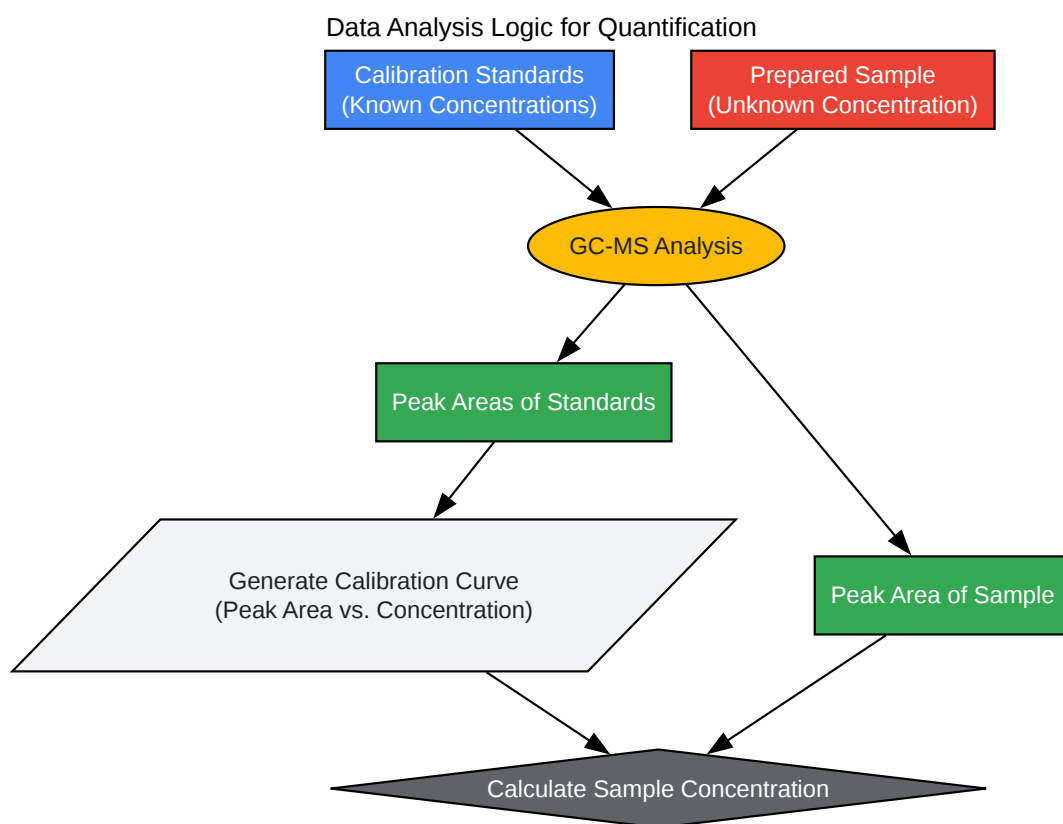
3. Calibration and Quantification

- Prepare a series of calibration standards of **Tetrachloroveratrole** in the desired solvent (e.g., hexane) at concentrations ranging from 0.5 to 100 ng/mL.
- Inject 1 µL of each calibration standard into the GC-MS system.
- Generate a calibration curve by plotting the peak area of the primary ion (m/z 276) against the concentration.
- Inject 1 µL of the prepared sample extract.
- Quantify the amount of **Tetrachloroveratrole** in the sample by comparing its peak area to the calibration curve.

Visualizations

Experimental Workflow for Tetrachloroveratrole GC-MS Analysis

[Click to download full resolution via product page](#)Caption: Workflow for **Tetrachloroveratrole** GC-MS analysis.



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Caption: Logic for quantitative data analysis.

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References

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